

Solubility Profile of 4-Ethoxy-3-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: **4-Ethoxy-3-methoxybenzaldehyde**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-ethoxy-3-methoxybenzaldehyde**, a key aromatic aldehyde intermediate in the pharmaceutical and flavor industries. This document compiles available quantitative solubility data, offers detailed experimental protocols for solubility determination, and presents logical workflows through diagrammatic representations to aid in research and development.

Core Concepts: Predicting Solubility

The solubility of an organic molecule is primarily governed by its molecular structure, including its functional groups, molecular weight, and the nature of intermolecular forces it can form with a solvent. For **4-ethoxy-3-methoxybenzaldehyde**, the key structural features influencing its solubility are:

- Aromatic Ring: The benzene ring constitutes a significant nonpolar portion of the molecule, contributing to its hydrophobic character.
- Aldehyde Group (-CHO): The carbonyl group is polar and can act as a hydrogen bond acceptor, imparting some degree of polarity.
- Ether Linkages (-OCH₃, -OC₂H₅): The methoxy and ethoxy groups are also polar. The lone pairs on the oxygen atoms can participate in hydrogen bonding, although they are somewhat sterically hindered. The alkyl portions of these groups are nonpolar.

Based on these structural characteristics, **4-ethoxy-3-methoxybenzaldehyde** is anticipated to have limited solubility in water and greater solubility in organic solvents.

Quantitative Solubility Data

Quantitative experimental solubility data for **4-ethoxy-3-methoxybenzaldehyde** is limited in publicly available literature. The known value is presented below, supplemented with data for the closely related compound, ethylvanillin (3-ethoxy-4-hydroxybenzaldehyde), for comparative analysis.

Compound	Solvent	Temperature (°C)	Solubility
4-Ethoxy-3-methoxybenzaldehyde	Water	25	1.16 mg/mL[1]
Ethylvanillin	Water	25	2,822 mg/L[2]
Ethylvanillin	Water	50	1 g / 100 mL[2]
Ethylvanillin	Ethanol (95%)	-	1 g / 2 mL (very soluble)[2]
Ethylvanillin	Ether	-	Soluble[2]
Ethylvanillin	Chloroform	-	Soluble[2]
Ethylvanillin	Benzene	-	Soluble[2]
Ethylvanillin	Glycerol	-	Soluble[2]
Ethylvanillin	Propylene Glycol	-	Soluble[2]

Note: The structural difference between **4-ethoxy-3-methoxybenzaldehyde** and ethylvanillin is the position of the ethoxy and methoxy/hydroxy groups on the benzene ring.

Experimental Protocols for Solubility Determination

For novel compounds like **4-ethoxy-3-methoxybenzaldehyde** where extensive data is unavailable, empirical determination of solubility is crucial. The following are detailed methodologies for key experiments.

Gravimetric Method for Solubility Determination

This method directly measures the mass of the solute dissolved in a saturated solution.

Materials:

- **4-Ethoxy-3-methoxybenzaldehyde**
- Selected solvent
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **4-ethoxy-3-methoxybenzaldehyde** to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature using a shaker or water bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is essential to confirm saturation.
- Sample Collection and Filtration:
 - Allow the suspension to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to maintain the experimental temperature.

- Immediately filter the supernatant through a membrane filter that is compatible with the solvent to remove all undissolved solids.
- Solvent Evaporation and Mass Determination:
 - Transfer a precisely weighed aliquot of the clear filtrate to a pre-weighed evaporating dish.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood or under a gentle stream of nitrogen).
 - Dry the remaining solid residue in an oven at a temperature below the melting point of the compound until a constant weight is achieved.
 - Weigh the evaporating dish with the dried solute.
- Calculation:
 - The solubility is calculated by dividing the mass of the dissolved solute by the volume of the solvent in the aliquot.

Spectroscopic Method (HPLC-UV) for Solubility Determination

This method determines the concentration of the solute in a saturated solution using High-Performance Liquid Chromatography with UV detection.

Materials:

- **4-Ethoxy-3-methoxybenzaldehyde**
- Selected solvent
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase (e.g., a mixture of acetonitrile and water)

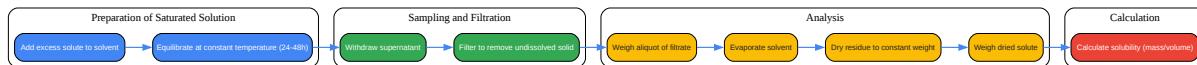
- Volumetric flasks and pipettes
- Filtration apparatus

Procedure:

- Preparation of a Saturated Solution:
 - Follow the same procedure as described in the gravimetric method (Step 1).
- Sample Collection and Filtration:
 - Follow the same procedure as described in the gravimetric method (Step 2).
- Preparation of Calibration Standards:
 - Prepare a series of standard solutions of **4-ethoxy-3-methoxybenzaldehyde** of known concentrations in the chosen solvent.
- HPLC Analysis:
 - Inject the filtered supernatant from the saturated solution and the calibration standards into the HPLC system.
 - Develop a chromatogram and record the peak area corresponding to **4-ethoxy-3-methoxybenzaldehyde** for each injection.
- Data Analysis and Calculation:
 - Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
 - Determine the concentration of **4-ethoxy-3-methoxybenzaldehyde** in the saturated solution by interpolating its peak area on the calibration curve.
 - The determined concentration represents the solubility of the compound in the solvent at the experimental temperature.

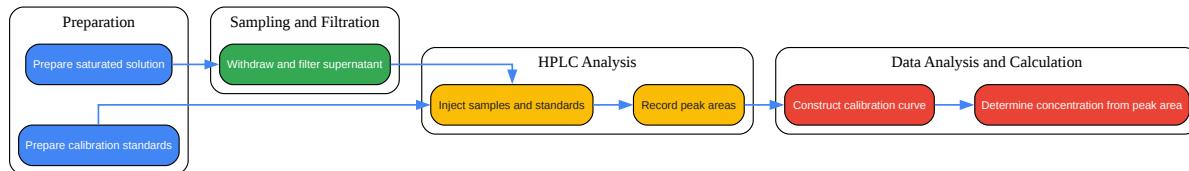
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Gravimetric Solubility Determination Workflow



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References

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